Application Notes and Protocols for Measuring ^{144}Sm(α,n) Reaction Cross-Sections

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Samarium-144
Cat. No.:	B1262722

Get Quote

Audience: Researchers, scientists, and drug development professionals.

These notes provide a detailed overview and experimental protocols for the measurement of ^{144}Sm(α,n) reaction cross-sections, a critical parameter in nuclear astrophysics and for various applications in nuclear medicine and material science. The primary method detailed is the activation technique, which is a widely used and effective approach for such measurements.

Introduction

The ^{144}Sm(α,n)^{147}Gd reaction is of significant interest for understanding the astrophysical p-process, which is responsible for the nucleosynthesis of certain proton-rich isotopes.[1][2] Accurate cross-section data for this reaction are essential for validating and refining nuclear reaction models. The activation method provides a robust means to experimentally determine these cross-sections. This technique involves irradiating a ^{144}Sm target with an alpha particle beam and subsequently measuring the radioactivity of the ^{147}Gd product nucleus.

Experimental Methodology: The Activation Technique

The activation method is a well-established experimental technique for measuring nuclear reaction cross-sections.[1][2][3] The general workflow involves target preparation, irradiation with a particle beam, and measurement of the induced radioactivity.

Logical Workflow of the Activation Method
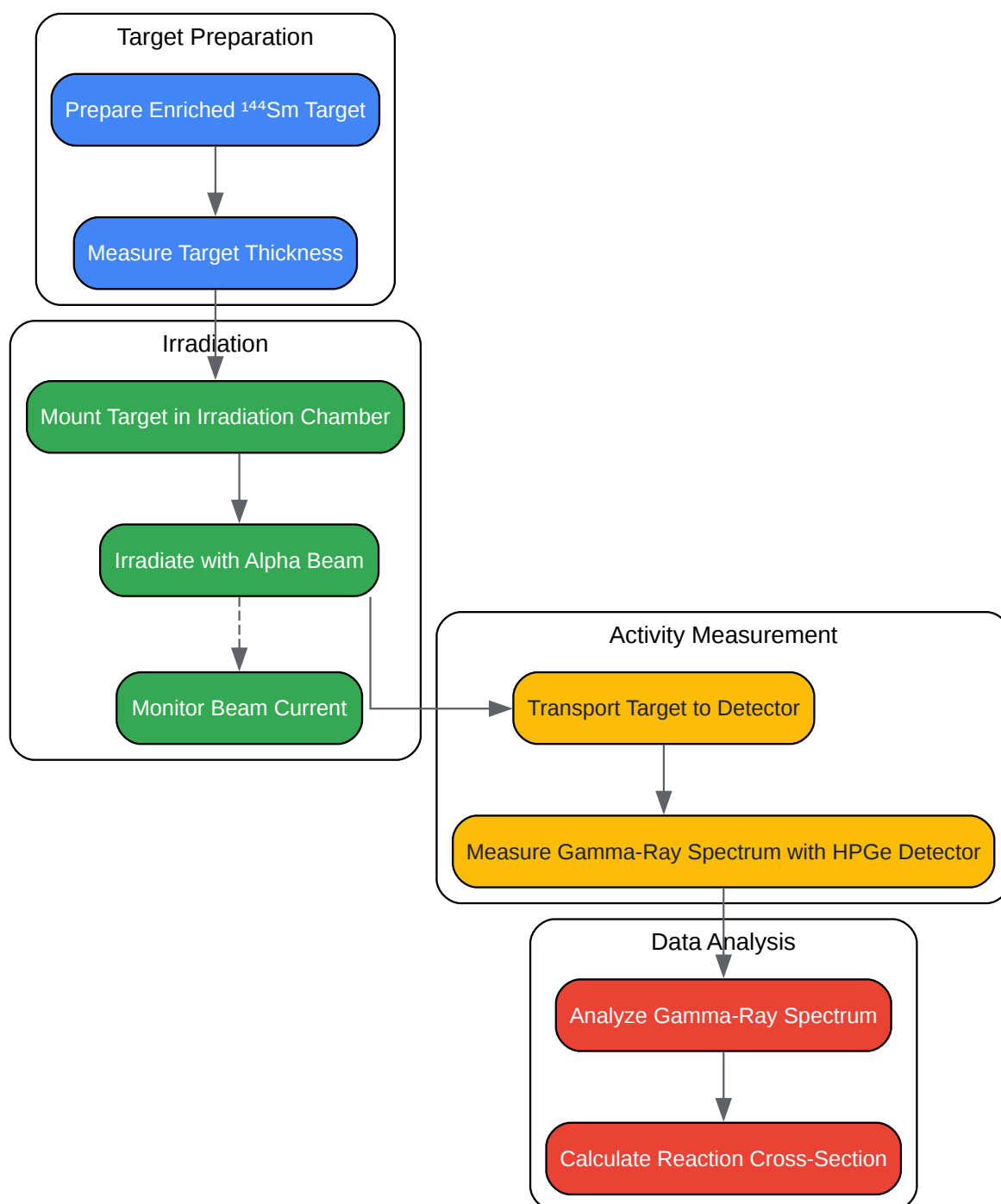
Caption: Workflow for the activation method to measure ^{144}Sm(α,n) cross-sections.

Detailed Experimental Protocols

- Material: Start with isotopically enriched ^{144}Sm$_2$O$_3$ powder. The high natural abundance of ^{144}Sm (3.07%) can also be considered, though enriched targets are preferred to minimize interfering reactions.[2]

- Backing Foil: Prepare a high-purity, thin backing foil, typically made of aluminum (Al) or nickel (Ni).[4] The backing should be thick enough to stop the recoiling product nuclei.

- Deposition: Use a molecular deposition technique to create a thin, uniform layer of ^{144}Sm$_2$O$_3$ on the backing foil. The target thickness typically ranges from 100 to 350 µg/cm².[5]

- Covering Layer: A thin layer of aluminum may be evaporated onto the samarium-oxide layer to protect the target during bombardment.[4]

- Thickness Measurement: Accurately determine the thickness and uniformity of the ^{144}Sm layer. This can be achieved through methods such as:

  - Alpha Particle Energy Loss: Measure the energy loss of alpha particles from a calibrated triple-alpha source (e.g., ^{239}Pu, ^{241}Am, ^{244}Cm) as they pass through the target.[6]

  - Rutherford Backscattering Spectrometry (RBS): This technique can provide precise measurements of the target's thickness and composition.[4]

- Accelerator: Utilize a cyclotron or other suitable accelerator to produce a stable alpha particle beam of the desired energy.[1][2][3]

- Stacked-Foil Technique: To measure the cross-section at multiple energies simultaneously, employ the stacked-foil activation technique.[6][7]

  - Assemble a stack consisting of multiple ^{144}Sm targets interleaved with degrader foils (e.g., aluminum). The degrader foils reduce the energy of the alpha beam as it passes through the stack.

  - Monitor foils (e.g., copper) with well-known reaction cross-sections should be included in the stack to accurately determine the beam flux at each target.[8]

Tech Support

- Irradiation Chamber: Mount the target stack in an irradiation chamber. The chamber should be equipped with a system to measure the beam current, such as a Faraday cup.

- Irradiation Parameters:

  - Beam Energy: The alpha-energy range for studying the $^{144}Sm(\alpha,n)$ reaction is typically between 13 and 20 MeV.[1][2][3]

  - Beam Current: A typical beam current is around 1 μA.[3]

  - Irradiation Time: The duration of the irradiation depends on the expected cross-section and the half-life of the product nucleus (^{147}Gd, $T_{1/2}$ = 38.06 h).[2] Irradiations can last for several hours.

- Cooling: After irradiation, allow the target to "cool" for a period to let short-lived, interfering radioisotopes decay.

- Detector: Use a high-purity germanium (HPGe) detector for gamma-ray spectroscopy.[1][2][3][9] HPGe detectors offer excellent energy resolution, which is crucial for identifying the characteristic gamma-rays of ^{147}Gd.

- Detector Calibration:

  - Energy Calibration: Calibrate the detector's energy response using standard radioactive sources with well-known gamma-ray energies (e.g., ^{152}Eu).[10]

  - Efficiency Calibration: Determine the detector's efficiency as a function of gamma-ray energy using calibrated standard sources in the same geometry as the irradiated targets.[10][11]

- Measurement:

  - Place the irradiated target at a well-defined distance from the HPGe detector.

  - Acquire a gamma-ray spectrum for a sufficient duration to obtain good statistics for the peaks of interest. The counting time can be several hours.[3]

- Data Acquisition: Use a multichannel analyzer and associated software to collect and store the gamma-ray spectra.[12][13]

- Spectrum Analysis:

  - Identify the characteristic gamma-ray peaks from the decay of ^{147}Gd in the acquired spectrum.

  - Determine the net peak area (total counts minus background) for each identified gamma-ray peak.

- Activity Calculation: Calculate the activity of ^{147}Gd at the end of the bombardment using the net peak areas, detector efficiency, gamma-ray emission probabilities, and counting time.

- Cross-Section Determination: The reaction cross-section (σ) is calculated using the following formula: $\sigma = (A * \lambda) / (N\_t * \Phi * (1 - e^{\wedge}(-\lambda * t\_irr)))$ where:

  - A is the activity of ^{147}Gd at the end of irradiation.

  - λ is the decay constant of ^{147}Gd.

  - N_t is the number of target nuclei per unit area.

  - Φ is the alpha particle flux (beam current).

  - t_irr is the duration of the irradiation.

Quantitative Data

The following table summarizes the experimentally measured cross-sections for the ^{144}Sm(α,n)^{147}Gd reaction at various alpha particle energies.

Effective Alpha Energy (MeV)	Measured Cross-Section (mb)	Uncertainty (mb)
13.0	0.8	± 0.1
14.0	4.8	± 0.5
15.0	18.0	± 1.8
16.0	50.1	± 5.0
17.0	111.4	± 11.2
18.0	200.0	± 20.0
19.0	305.0	± 31.0
20.0	402.0	± 40.0

Data sourced from Gyürky et al. (2023).[3]

Summary and Conclusion

The activation method, coupled with high-resolution gamma-ray spectrometry, is a powerful and reliable technique for measuring the cross-sections of the $^{144}Sm(\alpha,n)^{147}Gd$ reaction. Adherence to the detailed protocols outlined in these notes is crucial for obtaining accurate and reproducible results. This data is vital for advancing our understanding of nuclear astrophysics and for various practical applications.

> **Need Custom Synthesis?**
>
> BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.
>
> Email: info@benchchem.com or Request Quote Online.

References

- 1. [2302.02697] Cross section measurement of the 144Sm(alpha,n)147Gd reaction for studying the alpha-nucleus optical potential at astrophysical energies [arxiv.org]
- 2. arxiv.org [arxiv.org]

Tech Support

- 3. researchgate.net [researchgate.net]

- 4. scribd.com [scribd.com]

- 5. epj-conferences.org [epj-conferences.org]

- 6. arxiv.org [arxiv.org]

- 7. researchgate.net [researchgate.net]

- 8. Stacked Target Cross Section Measurements - Nuclear Data Program [nucleardata.berkeley.edu]

- 9. Gamma-ray spectrometry – Laboratoire National Henri Becquerel [lnhb.fr]

- 10. irpa.net [irpa.net]

- 11. bibliotekanauki.pl [bibliotekanauki.pl]

- 12. nist.gov [nist.gov]

- 13. Gamma spectroscopy - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [Application Notes and Protocols for Measuring $^{144}Sm(\alpha,n)$ Reaction Cross-Sections]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262722#methods-for-measuring-144sm-n-reaction-cross-sections]

Disclaimer & Data Validity:

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com